

Safeguarding Your Research: A Comprehensive Guide to Handling TAN-67

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TAN-67
Cat. No.: B1243400

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **TAN-67** (also known as SB-205607), a potent and selective δ -opioid agonist. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Given the potent pharmacological activity of **TAN-67** as an opioid agonist, all handling procedures must be conducted with the utmost care to prevent accidental exposure, which could lead to significant health risks. The following information outlines the necessary personal protective equipment (PPE), handling protocols, and disposal procedures.

Essential Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **TAN-67** in any form (solid or solution). The following table summarizes the required equipment and its specifications.

PPE Category	Item	Specifications and Use
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves at all times. Change the outer glove immediately upon suspected contamination. Regularly inspect gloves for tears or punctures.
Eye Protection	Safety Goggles	ANSI Z87.1-rated chemical splash goggles are required to protect against splashes and aerosols.
Face Protection	Face Shield	A full-face shield should be worn in conjunction with safety goggles, especially when handling solutions or performing procedures with a high risk of splashing.
Body Protection	Laboratory Coat	A dedicated, disposable, solid-front laboratory coat with tight-fitting cuffs is required. The coat should be changed immediately if contaminated.
Respiratory Protection	N95 Respirator or Higher	An N95 respirator is the minimum requirement when handling powdered TAN-67. For procedures that may generate aerosols, a powered air-purifying respirator (PAPR) is recommended.

Standard Operating Procedure for Handling TAN-67

The following protocol outlines the step-by-step process for safely weighing and preparing a solution of **TAN-67**.

Experimental Protocol: Weighing and Solubilizing **TAN-67**

- Preparation:
 - Designate a specific area within a certified chemical fume hood for all **TAN-67** handling activities.
 - Ensure the work area is clean and free of clutter.
 - Assemble all necessary equipment (e.g., analytical balance, spatulas, weigh paper, vials, solvent, vortex mixer) within the fume hood before beginning.
 - Don all required PPE as outlined in the table above.
- Weighing:
 - Carefully tare the analytical balance with a piece of weigh paper.
 - Slowly and deliberately transfer the desired amount of powdered **TAN-67** onto the weigh paper using a clean spatula. Avoid any actions that could generate dust.
 - Once the desired weight is achieved, carefully fold the weigh paper to contain the powder.
- Solubilization:
 - Transfer the weighed **TAN-67** into an appropriately labeled vial.
 - Using a calibrated pipette, add the desired solvent to the vial.
 - Securely cap the vial.
 - Gently vortex the vial until the **TAN-67** is fully dissolved. Visually inspect the solution to ensure no solid particles remain.

- Post-Handling:
 - All disposable materials that have come into contact with **TAN-67** (e.g., weigh paper, pipette tips, outer gloves) must be disposed of as hazardous waste.
 - Thoroughly decontaminate the work surface and any non-disposable equipment with an appropriate cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of it as hazardous waste.
 - Wash hands thoroughly with soap and water.

Emergency Procedures

In the event of an exposure, immediate action is critical.

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan for TAN-67 Waste

As a potent opioid, the disposal of **TAN-67** and any contaminated materials must be handled with extreme care and in accordance with all federal, state, and local regulations for controlled substances.


- Waste Segregation: All waste contaminated with **TAN-67**, including unused compounds, solutions, contaminated PPE, and disposable labware, must be segregated into a clearly

labeled, leak-proof hazardous waste container.

- **DEA Regulations:** For the disposal of the pure compound or any unused inventory, follow all applicable Drug Enforcement Administration (DEA) regulations for controlled substances. This may involve using a DEA-registered reverse distributor.[1]
- **In-Lab Deactivation (for trace amounts):** For trace amounts of **TAN-67** on labware, consult your institution's Environmental Health and Safety (EHS) office for approved chemical deactivation procedures before disposal.
- **Professional Disposal Service:** All **TAN-67** waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of **TAN-67** down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **TAN-67**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **TAN-67**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Controlled Substance Disposal: Ensuring Safe Pharmaceutical Waste Management | Stericycle \[stericycle.com\]](#)
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling TAN-67]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1243400/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-tan-67\]](https://www.benchchem.com/product/b1243400/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-tan-67)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check